

# An Analysis of 3,3-Bis(hydroxymethyl)heptane: Structure and Nomenclature

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## Compound of Interest

Compound Name: 2-Butyl-2-ethyl-1,3-propanediol

Cat. No.: B052112

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The compound commonly referred to as 3,3-Bis(hydroxymethyl)heptane is a diol with a heptane backbone. However, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, its preferred name is 2-butyl-2-ethylpropane-1,3-diol. This name is determined by identifying the longest carbon chain that contains the principal functional groups, which in this case are the two hydroxyl (-OH) groups.

## Chemical Structure and IUPAC Name

The molecular formula for this compound is  $C_9H_{20}O_2$ .<sup>[1][2]</sup> Its structure consists of a central carbon atom bonded to a butyl group, an ethyl group, and two hydroxymethyl groups (-CH<sub>2</sub>OH).

While "3,3-Bis(hydroxymethyl)heptane" accurately describes the molecule as a seven-carbon chain (heptane) with two hydroxymethyl substituents at the third carbon, IUPAC guidelines prioritize naming conventions that incorporate the primary functional groups into the parent chain. In this instance, the longest continuous carbon chain containing both hydroxyl groups is a three-carbon chain, making it a derivative of propane.

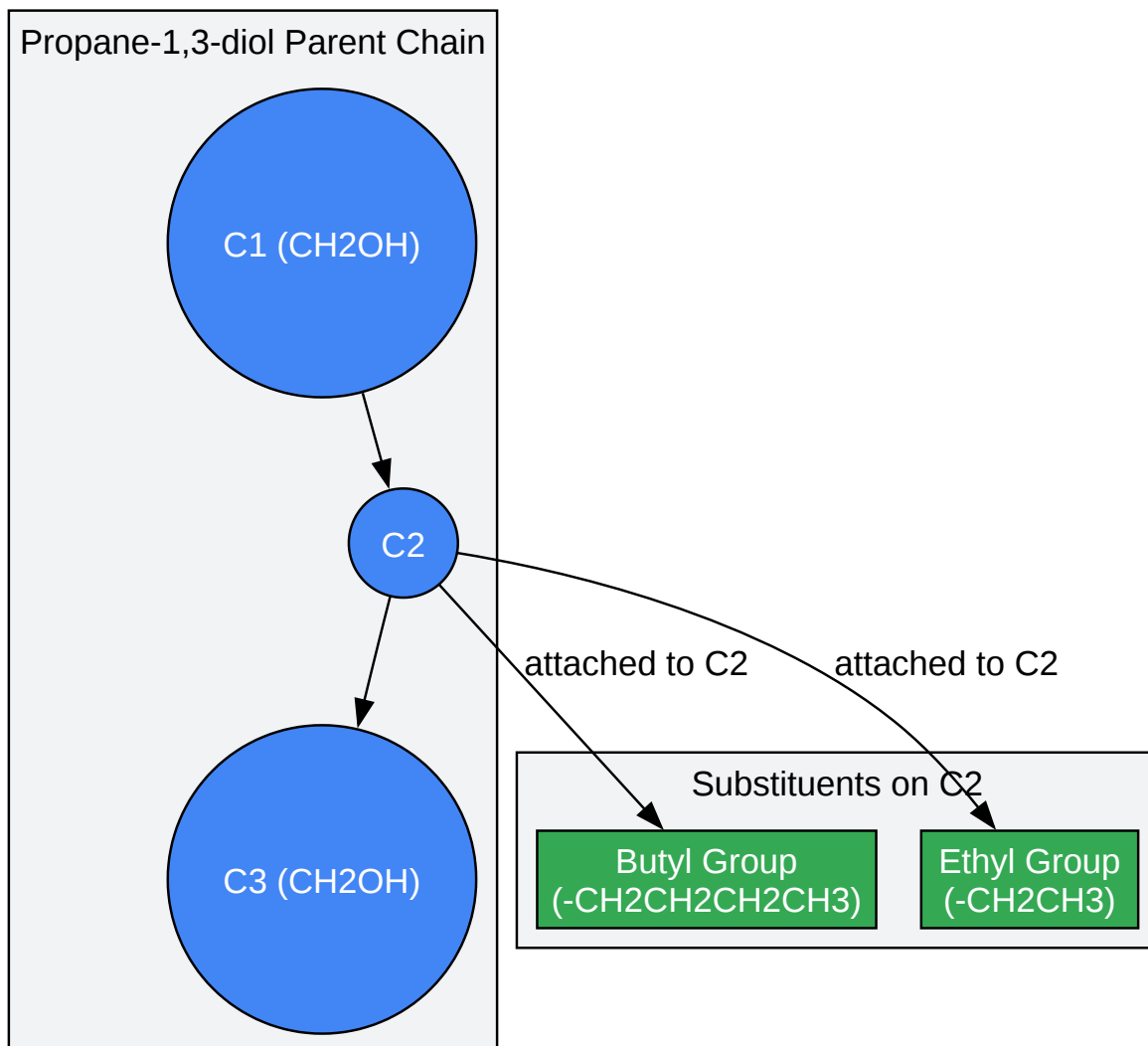
Therefore, the systematic IUPAC name is 2-butyl-2-ethylpropane-1,3-diol.<sup>[2]</sup> The name "3,3-Bis(hydroxymethyl)heptane" is recognized as a synonym.<sup>[1][2][3]</sup>

Below is a table summarizing the key identifiers for this chemical compound.

Identifier	Value
Preferred IUPAC Name	2-butyl-2-ethylpropane-1,3-diol[2]
Synonyms	3,3-Bis(hydroxymethyl)heptane, 2-Ethyl-2-butyl-1,3-propanediol[1][2][3]
CAS Number	115-84-4[1]
Molecular Formula	C9H20O2[1][2][4]
Molecular Weight	160.25 g/mol [3]

## Visualization of the Chemical Structure

To illustrate the relationship between the structure and its IUPAC name, the following diagram represents the molecule, highlighting the parent propane chain and its substituents.



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Caption: Logical relationship of the IUPAC name 2-butyl-2-ethylpropane-1,3-diol.

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## References

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